

# Application Notes and Protocols: 8-Hydroxyquinolinolato-lithium as an Electron Injection Layer

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## Compound of Interest

Compound Name: 8-Hydroxyquinolinolato-lithium

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## Introduction

**8-Hydroxyquinolinolato-lithium** (Liq) is an organometallic complex widely utilized as an electron injection layer (EIL) in organic light-emitting diodes (OLEDs).[1][2] Its primary function is to facilitate the efficient injection of electrons from the cathode into the electron transport layer (ETL), thereby reducing the operating voltage, enhancing luminance efficiency, and improving the overall operational stability of the device.[3][4] An effective EIL, such as one made with Liq, is crucial for optimizing the performance of modern OLEDs.[3] This document provides detailed application notes, experimental protocols, and performance data for the use of Liq as an EIL in OLED fabrication.

## Mechanism of Action

The effectiveness of Liq as an EIL stems from its ability to lower the electron injection barrier between the cathode (typically a metal like aluminum) and the adjacent organic layer.[4] This is achieved through the formation of an interfacial dipole at the cathode/Liq interface, which effectively reduces the work function of the cathode.[5] This reduction in the energy barrier allows for more efficient electron injection, even at lower voltages.[6] For efficient electron injection via a tunneling mechanism, an ultrathin layer of Liq is recommended due to the high electron injection barriers from electrodes to the Liq material itself.[5]

## Key Advantages of Liq as an EIL

- **Reduced Driving Voltage:** By lowering the electron injection barrier, Liq enables the OLED to achieve a desired luminance at a lower applied voltage.[\[6\]](#)[\[7\]](#)
- **Improved Device Lifetime and Stability:** The use of Liq as an EIL has been shown to significantly enhance the operational lifetime and thermal stability of OLED devices.[\[8\]](#)[\[9\]](#)[\[10\]](#) Mixing Liq with other electron transporting materials, such as 4,7-diphenyl-1,10-phenanthroline (BPhen), can further improve thermal and morphological stability by increasing the glass-transition temperature and inhibiting crystallization.[\[9\]](#)[\[10\]](#)
- **Enhanced Efficiency:** The improved electron injection leads to a better balance of charge carriers (electrons and holes) within the emissive layer, resulting in higher luminous and power efficiencies.[\[7\]](#)[\[11\]](#)
- **Versatility:** Liq can be incorporated into OLEDs through both vacuum deposition and solution-processing methods, offering flexibility in device fabrication.[\[8\]](#)[\[12\]](#)

## Quantitative Performance Data

The following tables summarize the performance improvements observed in OLEDs utilizing Liq as an EIL, based on cited research.

Device Structure/Modification	Key Performance Metric	Improvement with Liq	Reference
Green phosphorescent OLED with Liq-doped TPBi ETL	Luminous Efficiency	65.76 cd/A (at 5% Liq)	[11]
Green phosphorescent OLED with Liq-doped TPBi ETL	Power Efficiency	57.39 lm/W (at 5% Liq)	[11]
Green phosphorescent OLED with Liq-doped TPBi ETL	External Quantum Efficiency	20.03% (at 5% Liq)	[11]
Blue fluorescent OLED with BPhen:Liq (50%) mETL	Operational Lifetime	Extended by 67 times	[9]
Blue fluorescent OLED with BPhen:Liq (50%) mETL	Thermal Stability	Increased by 60 °C (up to 110 °C)	[9]
Double layer OLED with Liq/Al cathode	Driving Voltage for 100 cd/m <sup>2</sup>	Decreased from 5.8V (Ca/Al) to 4.2V	[7]
Double layer OLED with Liq/Al cathode	Power Efficiency	Improved from 2.3 to 4.1 lm/W	[7]

Electrode	Work Function Reduction with 3.5 nm Liq	Reference
Single-walled carbon nanotubes (SWCNTs)	1.00 eV	[5]
Poly(3,4-ethylenedioxythiophene):poly(sulfonate) (PEDOT:PSS)	1.08 eV	[5]
Indium tin oxide (ITO)	0.50 eV	[5]

## Experimental Protocols

### Synthesis of 8-Hydroxyquinolinato-lithium (Liq)

A general synthesis involves the reaction of 8-hydroxyquinoline with a lithium salt, such as lithium hydroxide or lithium carbonate, in a suitable solvent. The purity of the resulting Liq is critical for optimal device performance, as impurities can act as charge traps and reduce efficiency.[13] Sublimed-grade (>99% purity) Liq is recommended for fabrication.[12]

### Fabrication of OLED with Vacuum-Deposited Liq EIL

This protocol describes a typical thermal evaporation process for depositing a Liq EIL.[14][15]

Equipment: High-vacuum thermal evaporation system ( $< 10^{-6}$  Torr)

Materials:

- Pre-patterned Indium Tin Oxide (ITO) coated glass substrates
- Hole Injection Layer (HIL) material (e.g., PEDOT:PSS)
- Hole Transport Layer (HTL) material (e.g., NPB)
- Emissive Layer (EML) material
- Electron Transport Layer (ETL) material (e.g., Alq<sub>3</sub>)

- **8-Hydroxyquinolinolato-lithium (Liq)** (sublimed grade)
- Cathode material (e.g., Aluminum)

Procedure:

- Substrate Cleaning: Thoroughly clean the ITO substrates by sequential ultrasonication in deionized water, acetone, and isopropanol. Dry the substrates in a nitrogen stream.
- HIL Deposition: Spin-coat the HIL material (e.g., PEDOT:PSS) onto the ITO substrate and anneal as required.
- Organic Layer Deposition: Transfer the substrate to the vacuum chamber. Sequentially deposit the HTL, EML, and ETL materials by thermal evaporation at a controlled rate (e.g., 1-2 Å/s).
- Liq EIL Deposition: Deposit a thin layer of Liq (typically 1-2 nm) onto the ETL.<sup>[1]</sup> The deposition rate should be carefully controlled (e.g., 0.5-1 Å/s).
- Cathode Deposition: Without breaking the vacuum, deposit the metal cathode (e.g., Aluminum) at a higher deposition rate (e.g., 5-10 Å/s).
- Encapsulation: Encapsulate the device in an inert atmosphere (e.g., nitrogen-filled glovebox) to prevent degradation from moisture and oxygen.

## Fabrication of OLED with Solution-Processed Liq EIL

This protocol outlines a method for creating a Liq-containing EIL from solution.<sup>[8]</sup>

Equipment: Spin-coater, hotplate.

Materials:

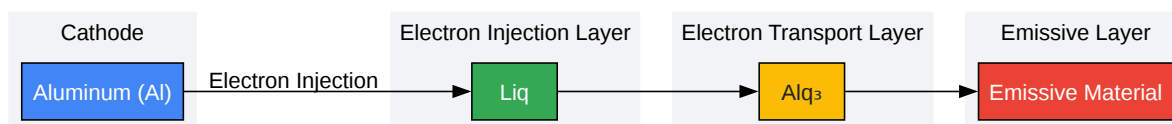
- Pre-fabricated device structure up to the ETL (e.g., ITO/HIL/HTL/EML/ETL with a solution-processable ETL like ZnO nanoparticles).
- **8-Hydroxyquinolinolato-lithium (Liq)**.

- Polyethylenimine ethoxylated (PEIE) solution.
- Suitable solvent (e.g., a mixture of 2-methoxyethanol and ethanol).

Procedure:

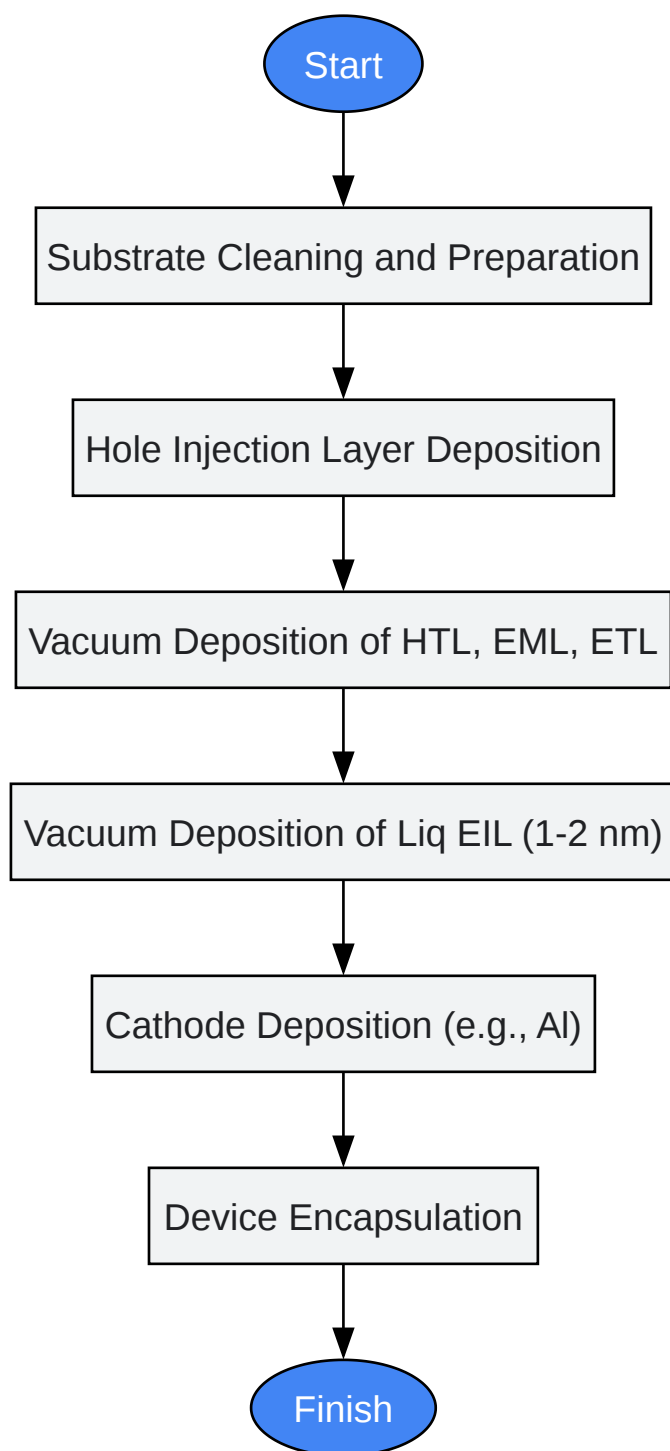
- Solution Preparation: Prepare a solution of PEIE and Liq in the desired solvent. The concentration of Liq can be varied to optimize device performance.[8]
- EIL Deposition: Spin-coat the PEIE:Liq solution onto the ETL.
- Annealing: Anneal the substrate on a hotplate to remove the solvent.
- Cathode Deposition: Transfer the substrate to a vacuum chamber for the deposition of the metal cathode.
- Encapsulation: Encapsulate the device in an inert atmosphere.

## Visualizations



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Caption: Energy level diagram of an OLED with a Liq EIL.



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Caption: Workflow for fabricating an OLED with a vacuum-deposited Liq EIL.

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## References

- 1. novapuri.com [novapuri.com]
- 2. researchgate.net [researchgate.net]
- 3. nbinnno.com [nbinnno.com]
- 4. ossila.com [ossila.com]
- 5. researchgate.net [researchgate.net]
- 6. Addition of Lithium 8-Quinolate into Polyethylenimine Electron-Injection Layer in OLEDs: Not Only Reducing Driving Voltage but Also Improving Device Lifetime - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- 11. Efficient green phosphorescent organic light-emitting diodes depending on concentration of lithium quinolate in electron transport layer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. nbinnno.com [nbinnno.com]
- 14. Vacuum deposition - Wikipedia [en.wikipedia.org]
- 15. Vacuum Deposition | Vacuum Pumps & Systems | Wintek [wintek-corp.com]
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